

Statistical analysis of Nonacosanoic acid data from different experimental groups

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Compound of Interest

Compound Name: Nonacosanoic acid

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A Comparative Analysis of Nonanoic Acid: Physicochemical and Biological Activity

Disclaimer: This guide provides a comparative overview of experimental data related to Nonanoic acid. Due to a significant lack of publicly available research data for **Nonacosanoic acid**, this document utilizes Nonanoic acid as a representative medium-chain fatty acid to illustrate the principles of comparative analysis in fatty acid research. The findings presented here are not directly transferable to **Nonacosanoic acid**.

This guide is intended for researchers, scientists, and drug development professionals interested in the comparative analysis of fatty acids across different experimental conditions. We will explore the impact of varying experimental parameters on the physicochemical properties and biological activities of Nonanoic acid, presenting quantitative data, detailed experimental protocols, and a visualization of a key experimental workflow.

Data Presentation

The following tables summarize quantitative data from different experimental groups studying the properties of Nonanoic acid.

Table 1: Surface Pressure of Nonanoic Acid at Different Bulk Phase pH

This table illustrates the effect of pH on the surface pressure of Nonanoic acid solutions, indicating changes in its surface activity.

Concentration (mM)	pH	Surface Pressure (mN/m)	Reference
0.1	2.1	~2	[1]
0.1	11.5	~1	[1]
0.5	2.1	~15	[1]
0.5	11.5	~5	[1]
1.0	2.1	~25	[1]
1.0	11.5	~8	

Table 2: Minimum Inhibitory Concentration (MIC) of Methyl-Branched Nonanoic Acid Derivatives Against Various Microorganisms

This table presents the antimicrobial efficacy of different isomers of methyl-branched nonanoic acid, highlighting their potential as antimicrobial agents. The data is presented as MIC in $\mu\text{g/mL}$.

Compound	Bacillus subtilis	Mycobacterium smegmatis	Sarcina lutea	Escherichia coli	Salmonella typhimurium	Streptomycesnojirien sis	Candida utilis
2-MNA	>100	100	50	>100	>100	>100	25
3-MNA	>100	>100	100	>100	>100	>100	50
4-MNA	100	100	100	>100	>100	100	50
5-MNA	>100	100	50	>100	>100	>100	25
6-MNA	>100	>100	100	>100	>100	>100	50
7-MNA	100	100	100	>100	>100	100	50
8-MNA	100	100	100	>100	>100	100	50
Penicillin G	6.25	12.5	6.25	>100	>100	25	>100
Polymyxin B	12.5	>100	>100	6.25	6.25	>100	>100

MNA: Methyl-branched Nonanoic Acid

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide.

Surface Tension and Surface Pressure Measurements

This protocol describes the method used to determine the surface activity of Nonanoic acid at the air/water interface under varying pH conditions.

- Solution Preparation:
 - Acidic Solutions: A 1 mM stock solution of Nonanoic acid is prepared in water or 0.5 M NaCl solution. The pH is initially adjusted to around 11 to ensure complete dissolution.

Subsequently, the pH is lowered to 2.1 ± 0.1 . Serial dilutions are then made using a pH 2.1 ± 0.1 aqueous or 0.5 M NaCl solution.

- Basic Solutions: A 15 mM stock solution of Nonanoic acid is prepared in water or 0.5 M NaCl solution containing 20 mM of NaOH to maintain a pH of 11.5 ± 0.5 .
- Surface Tension Measurement:
 - A tensiometer is used for all surface tension measurements.
 - For each measurement, a bubble is formed at the tip of a stainless steel needle submerged in the sample solution.
 - Multiple images of the bubble are captured to analyze its shape.
 - The surface tension is calculated from the drop shape.
- Surface Pressure Calculation:
 - Surface pressure is calculated as the difference between the surface tension of the pure aqueous solution (without Nonanoic acid) and the surface tension of the sample solution.

Determination of Minimum Inhibitory Concentration (MIC)

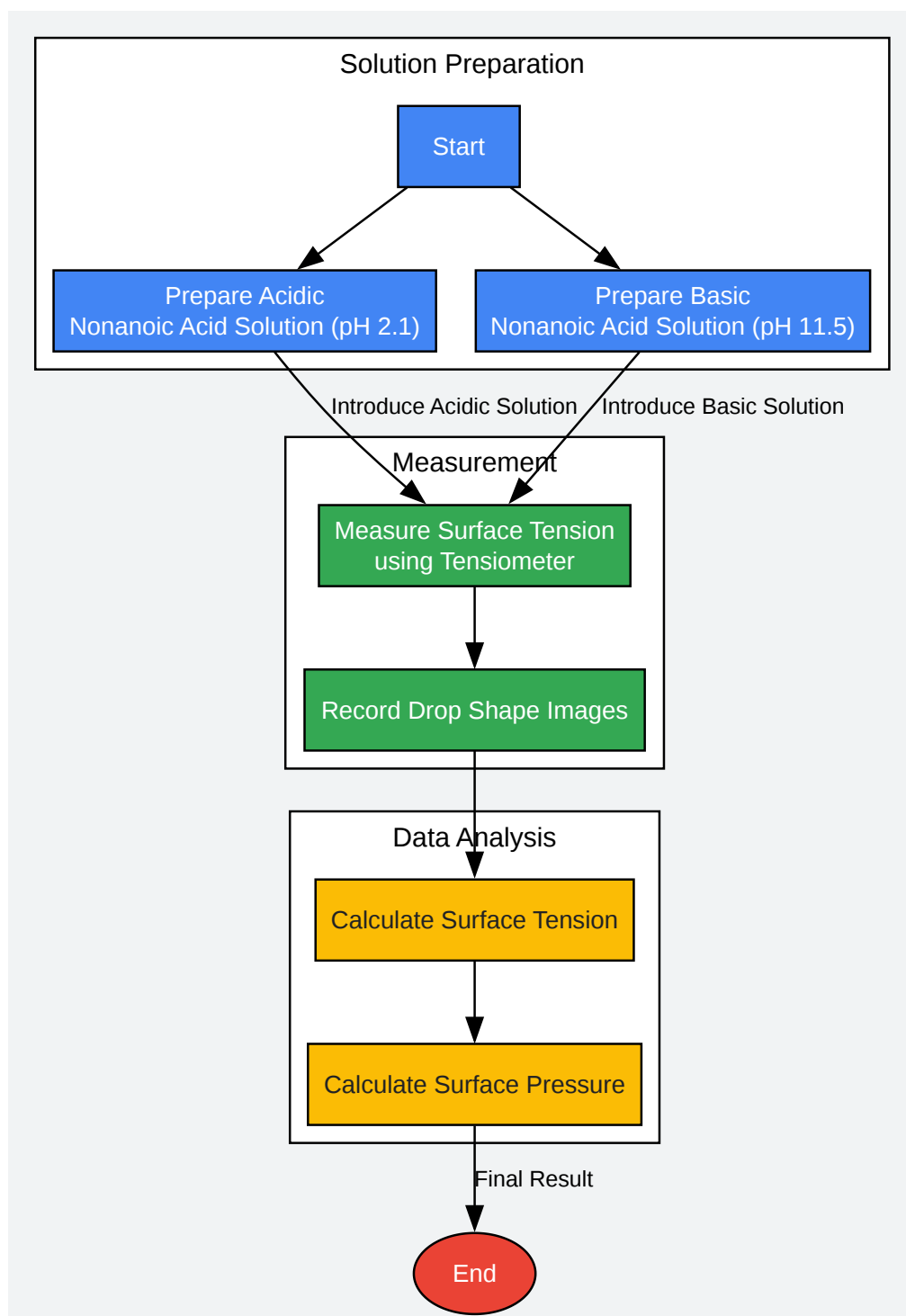
This protocol outlines the broth microdilution method used to assess the antimicrobial activity of Nonanoic acid derivatives.

- Microorganism Preparation:
 - Bacterial and fungal strains are cultured in appropriate broth media to achieve a concentration of approximately 10^5 CFU/mL.
- Preparation of Test Compounds:
 - The Nonanoic acid derivatives are dissolved in a suitable solvent and then serially diluted in the broth medium within sterile 96-well microplates.

- Inoculation and Incubation:
 - Each well, containing 100 μ L of the diluted test compound, is inoculated with 100 μ L of the microbial suspension.
 - The microplates are incubated under optimal conditions for each microorganism (e.g., 37°C for 24 hours for *E. coli*).
- MIC Determination:
 - The MIC is defined as the lowest concentration of the test compound at which no visible growth of the microorganism is observed.
 - All tests are performed in triplicate to ensure accuracy.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the surface pressure of Nonanoic acid.



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Caption: Workflow for Surface Pressure Determination of Nonanoic Acid.

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References

- 1. Insights into the behavior of nonanoic acid and its conjugate base at the air/water interface through a combined experimental and theoretical approach ... - Chemical Science (RSC Publishing) DOI:10.1039/D0SC02354J [pubs.rsc.org]
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